

erythrocentaurin antibacterial activity comparison

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Compound Focus: Erythrocentaurin

CAS No.: 50276-98-7

Cat. No.: S527400

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Antibacterial Profile of Erythrocentaurin

Erythrocentaurin is a metabolite of gentiopicroside, a secoiridoid found in plants from the Gentianaceae family [1]. The table below summarizes its documented antibacterial activity.

Bacterial Strain	Reported Activity	Context and Notes
Various Gram-positive and Gram-negative bacteria	Antibacterial and antifungal activities [1]	General activity noted in a review; specific quantitative data (e.g., MIC) not provided for erythrocentaurin itself.

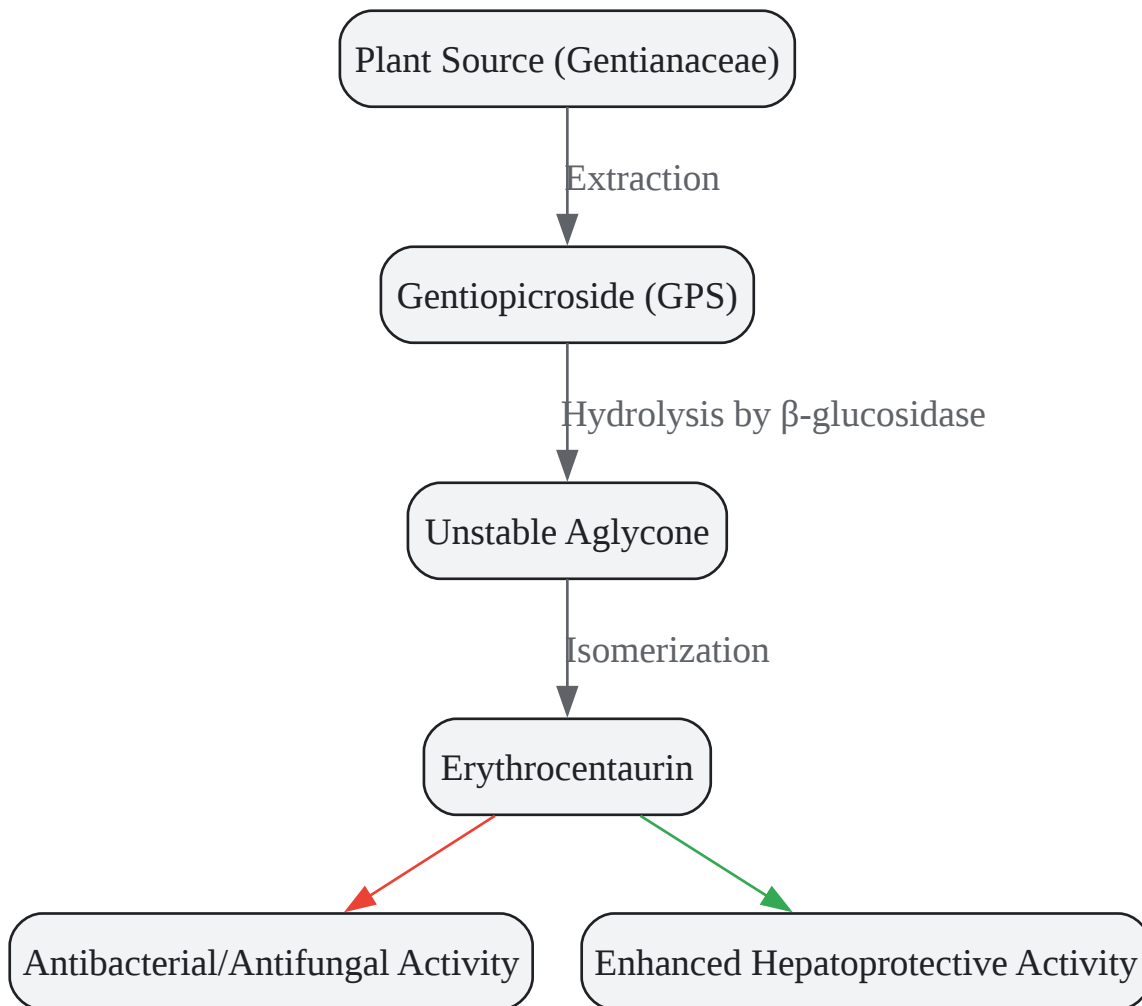
Experimental Insights from Related Compounds

While direct data on **erythrocentaurin** is sparse, research on its parent compounds (swertiamarin and gentiopicroside) provides relevant context for its potential mechanisms and research methodologies.

- Metabolic Pathway:** **Erythrocentaurin** is not typically a primary plant extract but a metabolic product. It is formed from gentiopicroside after oral administration. The compound is first hydrolyzed by intestinal β -glucosidase to an unstable aglycone, which then isomerizes into metabolites including **erythrocentaurin** [1].

- **Enhanced Bioactivity:** Studies suggest that **erythrocentaurin** may have higher bioactivity than its parent compound. One study reported that the hepatoprotective activity of gentiopicroside metabolites (including **erythrocentaurin**) was higher than that of gentiopicroside itself [1].

The following diagram illustrates the metabolic transformation from parent compounds to **erythrocentaurin**:



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Research Recommendations

Given the scarcity of direct comparative data, you may need to pursue these avenues to develop a comprehensive guide:

- **Explore Specialized Databases:** Directly query scientific databases like SciFinder, Reaxys, or PubMed for "**erythrocentaurin**" and specific bacterial strains to find primary research articles that may contain unpublished MIC/MBC data.
- **Broaden the Scope:** Consider comparing the well-documented antibacterial activities of **swertiamarin** and **gentiopicroside**, for which quantitative data is more readily available [2] [3]. This would provide a stronger foundation for a comparison guide.
- **Investigate Mechanisms:** Focus on the shared mechanism of action. As a secoiridoid derivative, **erythrocentaurin**'s activity likely involves membrane disruption, a common trait for this class of compounds that could form a basis for comparison [4] [5].

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